

# Synthesis and Characterization of Oxazole-4-carbothioamide: A Technical Guide

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## Compound of Interest

Compound Name: Oxazole-4-carbothioamide

Cat. No.: B570329

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## Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **Oxazole-4-carbothioamide**. Due to the limited availability of direct experimental data for this specific compound, this document outlines a plausible synthetic pathway adapted from established oxazole synthesis methodologies. Furthermore, it presents the known physicochemical properties and predicted spectroscopic data based on its structural analogue, Oxazole-4-carboximidamide. Detailed, generalized experimental protocols for characterization are also provided to guide researchers in their own investigations of this molecule. The oxazole moiety is a significant scaffold in medicinal chemistry, and the introduction of a carbothioamide group at the 4-position presents a unique opportunity for the development of novel therapeutic agents.<sup>[1][2][3]</sup>

## Introduction

Oxazole derivatives are a critical class of heterocyclic compounds widely recognized for their diverse pharmacological activities, including antimicrobial, anticancer, anti-inflammatory, and antidiabetic properties.<sup>[2][3]</sup> The oxazole ring, a five-membered heterocycle containing one oxygen and one nitrogen atom, serves as a metabolically stable scaffold that can engage in various non-covalent interactions with biological targets.<sup>[4][5]</sup> The functionalization of the

oxazole core is a key strategy in drug discovery to modulate the biological activity of the resulting molecules.[\[2\]](#)[\[4\]](#)

**Oxazole-4-carbothioamide**, also known as **1,3-oxazole-4-carbothioamide**, is a versatile compound with potential applications in pharmaceutical development, agricultural chemistry, and material science.[\[6\]](#) The carbothioamide group, a bioisostere of the carboxamide and ester functionalities, can act as a strong hydrogen bond donor and acceptor, potentially forming key interactions with biological targets.[\[1\]](#) This guide aims to provide researchers with a foundational understanding of the synthesis and characterization of this promising, yet under-documented, compound.

## Physicochemical Properties

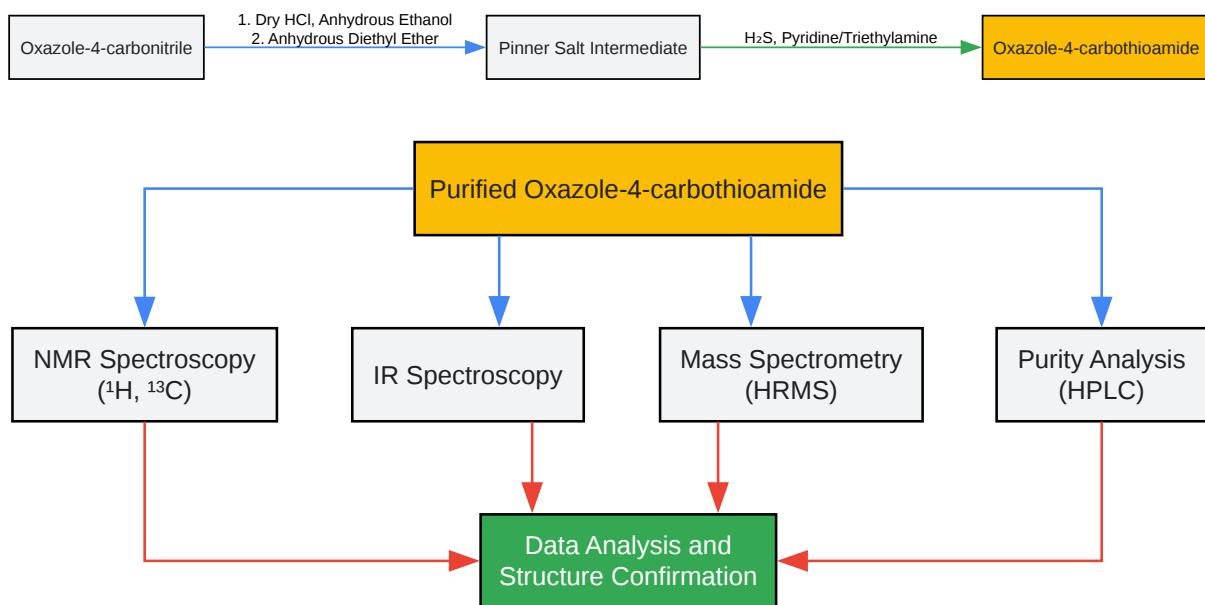
The known physicochemical properties of **Oxazole-4-carbothioamide** are summarized in the table below. This information is crucial for handling, storage, and initial characterization of the compound.

Property	Value	Reference
CAS Number	118802-31-6	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>4</sub> H <sub>4</sub> N <sub>2</sub> OS	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	128.16 g/mol	<a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Pale yellow solid	<a href="#">[6]</a> <a href="#">[7]</a>
Purity	≥ 99% (HPLC)	<a href="#">[6]</a> <a href="#">[7]</a>
Storage Conditions	0-8 °C	<a href="#">[6]</a> <a href="#">[7]</a>

## Proposed Synthesis of Oxazole-4-carbothioamide

While a specific, validated synthetic protocol for **Oxazole-4-carbothioamide** is not readily available in the public domain, a plausible route can be proposed based on established methods for synthesizing oxazole derivatives. The following multi-step synthesis starts from the more readily available oxazole-4-carbonitrile.

## Proposed Synthetic Pathway



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